

Nithiamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nithiamide

Cat. No.: B1678952

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An In-depth Analysis of the Chemical Structure, Properties, and Antiprotozoal Activity of N-(5-nitro-1,3-thiazol-2-yl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of **Nithiamide**, a nitrothiazole derivative with demonstrated antiprotozoal activity. This document consolidates key data on its chemical structure, physicochemical properties, and in vitro efficacy against pathogenic protozoa. Detailed experimental methodologies are provided to facilitate further research and development.

Chemical Structure and Identification

Nithiamide, systematically named N-(5-nitro-1,3-thiazol-2-yl)acetamide, is a synthetic compound belonging to the nitrothiazole class. Its chemical identity is well-established through various spectroscopic and analytical techniques.

Identifier	Value
IUPAC Name	N-(5-nitro-1,3-thiazol-2-yl)acetamide[1]
Molecular Formula	C5H5N3O3S[1]
SMILES	CC(=O)NC1=NC=C(S1)--INVALID-LINK--[O-][1]
InChI Key	UJRRDDHEMZLWFI-UHFFFAOYSA-N[1]
CAS Number	140-40-9[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Nithiamide** is presented below. These properties are crucial for understanding its behavior in biological systems and for formulation development.

Property	Value	Source
Molecular Weight	187.18 g/mol	PubChem[1]
Appearance	Solid	Cayman Chemical[2]
Solubility	DMF: 3 mg/mL DMSO: 10 mg/mL Ethanol: Insoluble PBS (pH 7.2): Insoluble	Cayman Chemical[2]
λ_{max}	235, 339 nm	Cayman Chemical[2]

Antiprotozoal Activity

Nithiamide has demonstrated significant in vitro activity against amitochondriate protozoan parasites, including *Giardia intestinalis* and *Trichomonas vaginalis*. The following table summarizes its potency, as determined by the half-maximal inhibitory concentration (IC₅₀).

Organism	IC50 (μM)	Reference Drug (Metronidazole) IC50 (μM)	Reference Drug (Nitazoxanide) IC50 (μM)
Giardia intestinalis	0.022	9.7	0.12
Trichomonas vaginalis	0.49	2.24	Not Reported

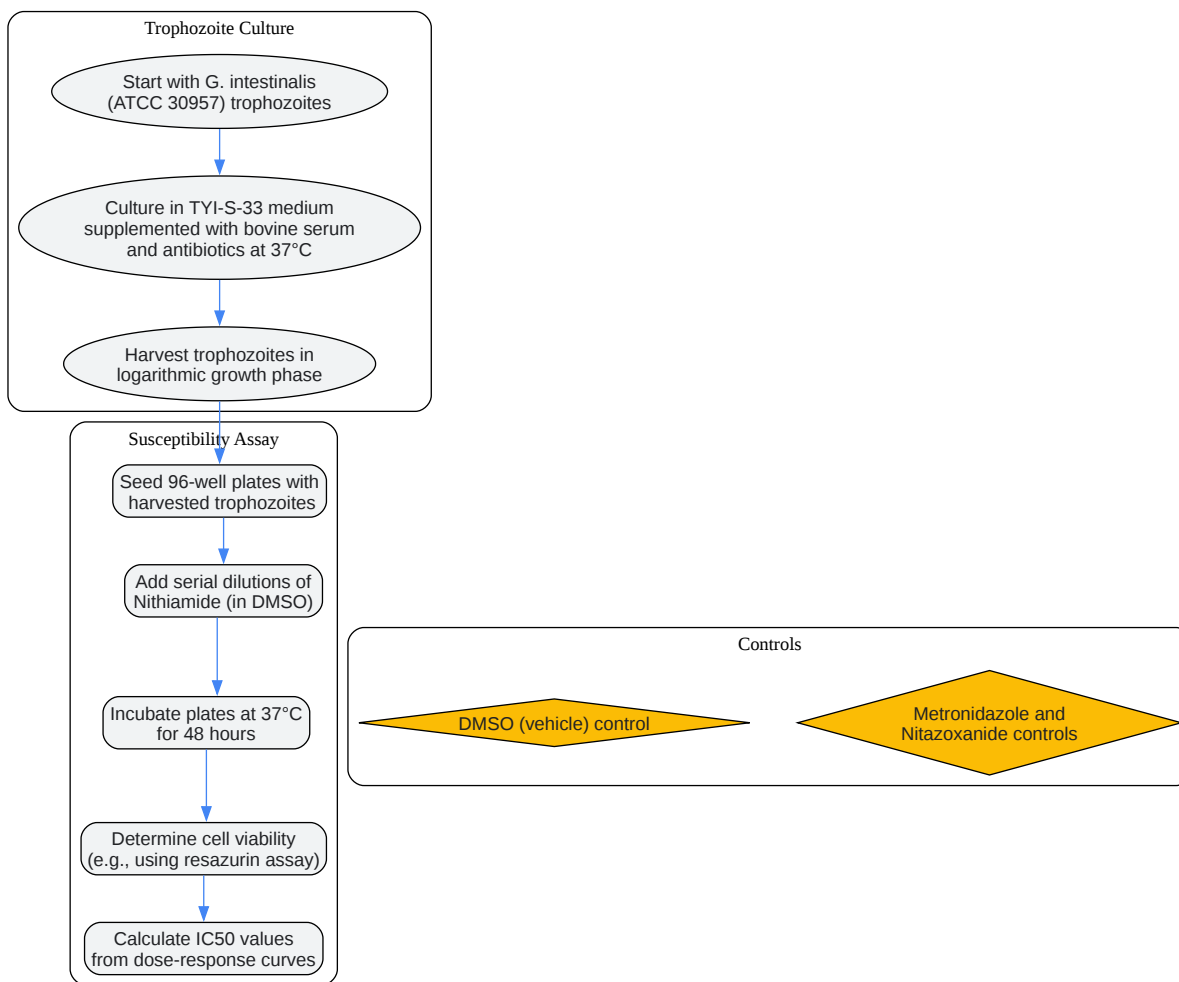
Data sourced from Navarrete-Vázquez, G., et al. (2015).[\[3\]](#)[\[4\]](#)

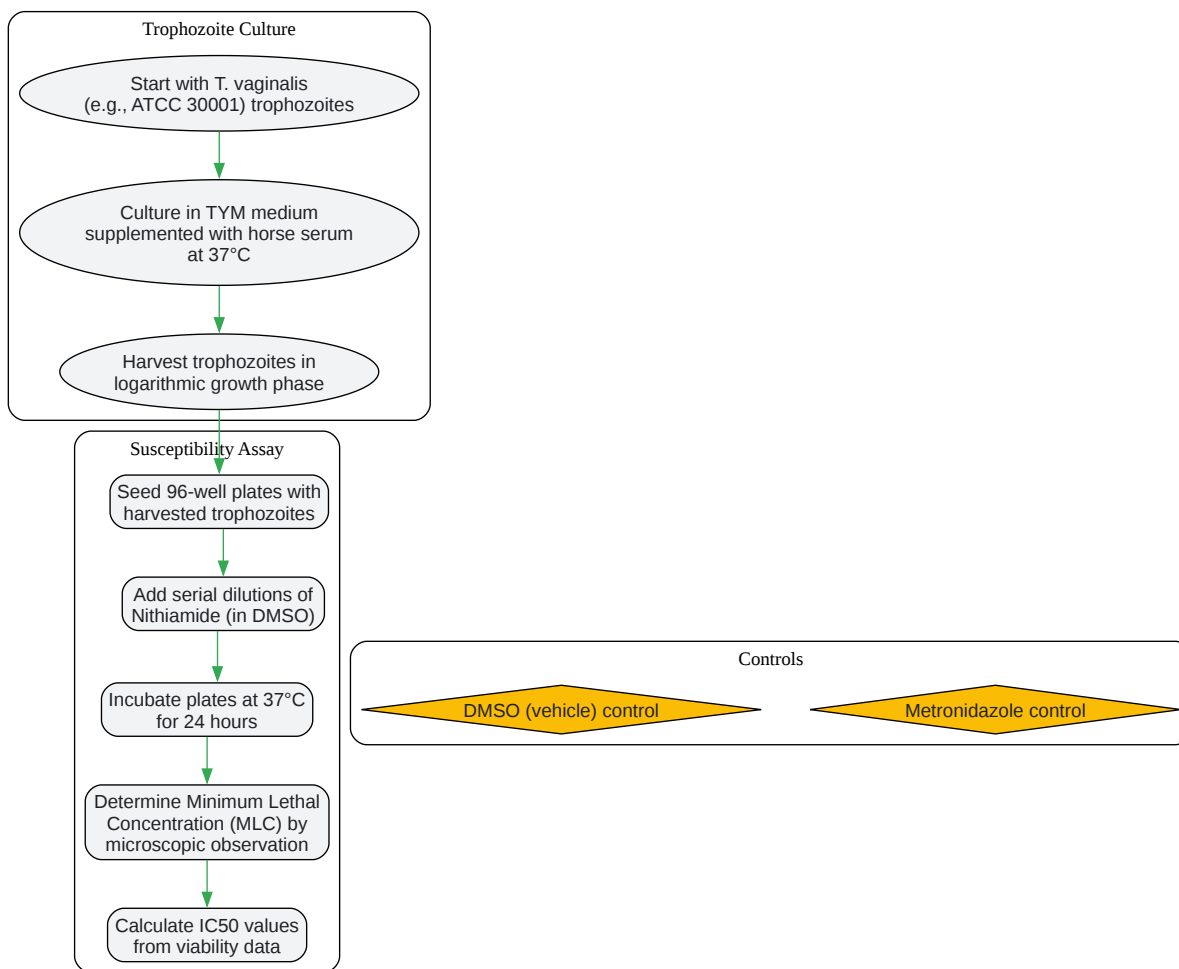
Experimental Protocols

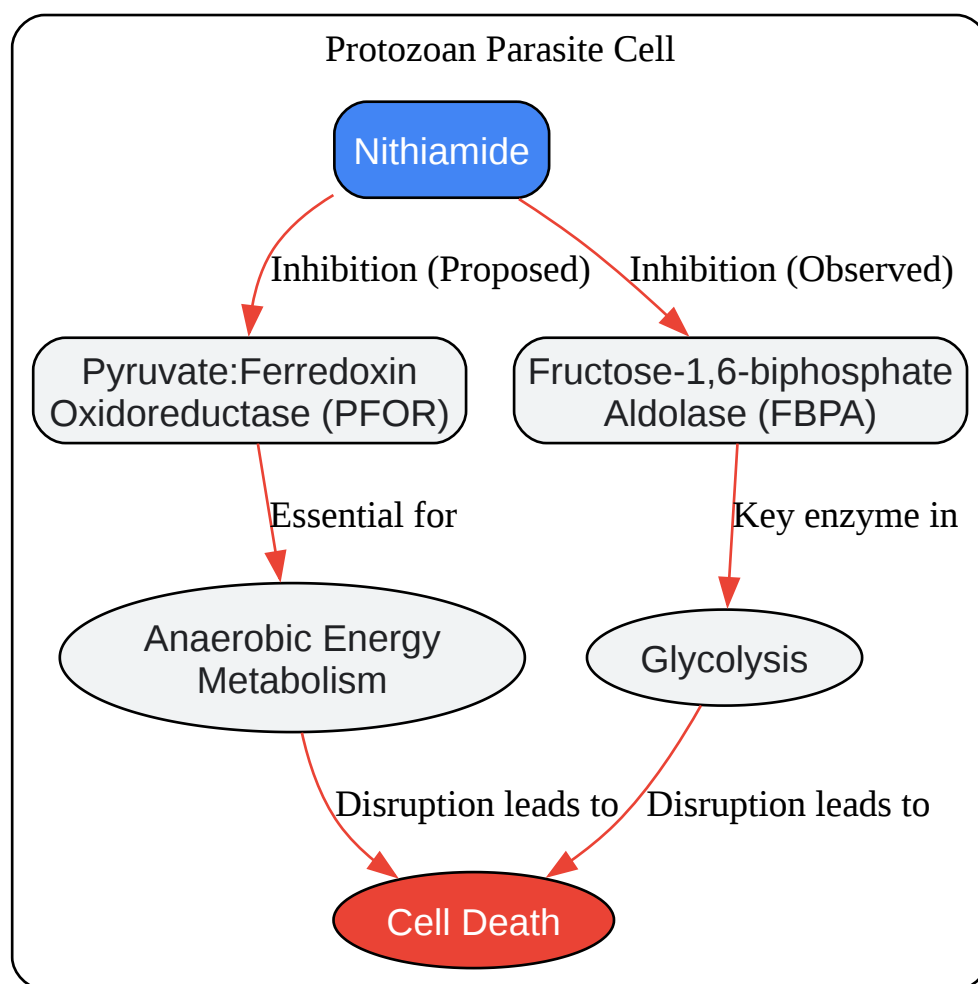
The following sections detail the methodologies for the in vitro evaluation of the antiprotozoal activity of **Nithiamide**.

In Vitro Susceptibility Assay for Giardia intestinalis

This protocol outlines the procedure for determining the IC50 of **Nithiamide** against Giardia intestinalis trophozoites.







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